

Core Characteristics and Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Amylamine hydrochloride*

CAS No.: *142-65-4*

Cat. No.: *B091543*

[Get Quote](#)

Pentan-1-amine hydrochloride, also known as pentylammonium chloride, is the hydrochloride salt of the primary aliphatic amine, pentan-1-amine.[1] The conversion of the volatile, odorous free amine into its salt form imparts several advantageous properties. The ionic nature of the hydrochloride salt renders it a stable, crystalline solid that is readily soluble in aqueous solutions, enhancing its ease of handling, storage, and utility in various synthetic applications compared to its free base counterpart.[1]

The key distinction lies in the protonation of the amine's nitrogen atom. This protonation eliminates the lone pair of electrons, which is responsible for the basicity and nucleophilicity of the free amine, and introduces a positive charge, significantly altering the compound's physical and spectroscopic properties.

Table 1: Comparative Physicochemical Properties

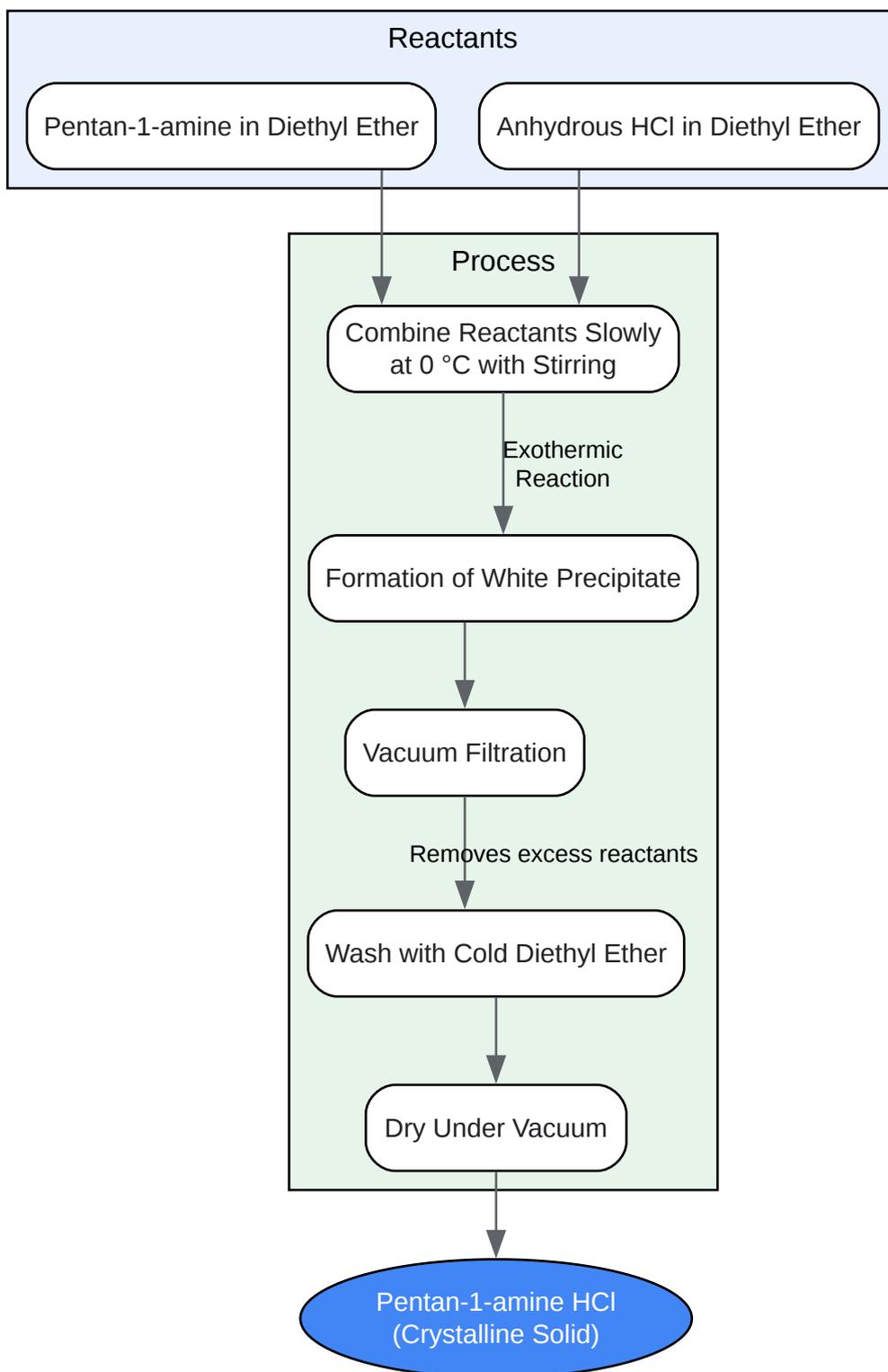
Property	Pentan-1-amine Hydrochloride	Pentan-1-amine (Free Base)
CAS Number	142-65-4[2]	110-58-7[1]
Molecular Formula	C ₅ H ₁₄ ClN[2]	C ₅ H ₁₃ N[1]
Molecular Weight	123.62 g/mol [2][3]	87.16 g/mol [4]
Appearance	White to pale yellow crystalline solid.[1][3]	Clear, colorless liquid.[1]
Melting Point	228 °C (decomposes).[3][5]	-55 °C[1]
Boiling Point	Not applicable (decomposes)	104 °C[4]
Solubility in Water	Soluble.[1]	Miscible.[1]
pKa ([R-NH ₃] ⁺)	10.21[1]	Not applicable
Hygroscopicity	Hygroscopic.[3]	Not specified

Synthesis: A Validated Laboratory Protocol

The preparation of pentan-1-amine hydrochloride is a straightforward acid-base reaction. The lone pair of electrons on the nitrogen atom of the free amine acts as a Brønsted-Lowry base, accepting a proton from hydrochloric acid. This protocol is designed to be self-validating, with the successful formation of the salt confirmed by the precipitation of a solid and subsequent analytical verification.

Reaction Mechanism and Workflow

The synthesis involves the direct reaction of pentan-1-amine with hydrochloric acid. The choice of a non-polar solvent in which the hydrochloride salt is insoluble allows for its precipitation and easy isolation.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for pentan-1-amine hydrochloride.

Step-by-Step Protocol

- **Preparation:** In a fume hood, dissolve 10.0 g of pentan-1-amine (free base) in 100 mL of anhydrous diethyl ether in a 250 mL Erlenmeyer flask equipped with a magnetic stir bar.
- **Reaction:** Cool the solution in an ice bath to 0 °C. While stirring vigorously, slowly add a 2 M solution of anhydrous hydrochloric acid in diethyl ether dropwise. The immediate formation of a white precipitate will be observed.
- **Completion:** Continue adding the HCl solution until the reaction mixture is slightly acidic, which can be tested by touching a glass rod to the solution and then to moist blue litmus paper (it should turn red).
- **Isolation:** Allow the mixture to stir in the ice bath for an additional 30 minutes to ensure complete precipitation. Collect the solid product by vacuum filtration using a Büchner funnel.
- **Purification:** Wash the filter cake with two 20 mL portions of cold diethyl ether to remove any unreacted starting material.
- **Drying:** Dry the purified white solid under vacuum to remove residual solvent. The final product should be a crystalline, free-flowing powder.

Causality: The use of diethyl ether is critical as the free amine is soluble, but the resulting ionic salt is not, enabling a clean precipitation and high-yield recovery. Performing the reaction at 0 °C controls the exothermic nature of the acid-base neutralization.

Applications in Research and Drug Development

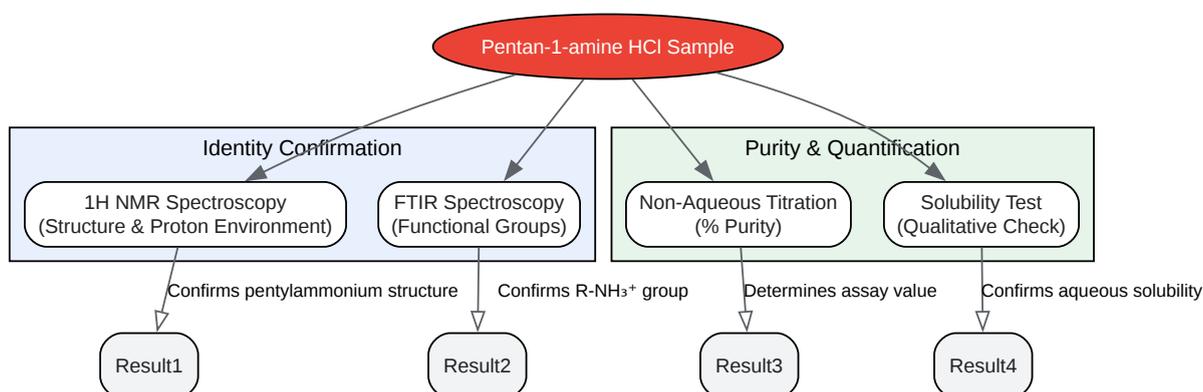
Pentan-1-amine hydrochloride serves as a versatile building block in organic synthesis, primarily valued for introducing a pentylamino moiety into larger molecules.

- **Pharmaceutical Intermediate:** As a primary amine, it is a precursor in the synthesis of more complex molecules, including active pharmaceutical ingredients (APIs).[1] The amine group can undergo a wide range of reactions, such as N-alkylation, acylation to form amides, and reductive amination with carbonyl compounds, making it a fundamental component in constructing diverse molecular scaffolds.[1]

- Materials Science: In the field of photovoltaics, alkylamine hydrochlorides are used as surface passivating agents in the fabrication of perovskite solar cells (PSCs). While pentan-1-amine hydrochloride itself is not the most commonly cited example, similar short-chain alkylammonium halides (e.g., propylamine hydroiodide) have been shown to reduce defects on the perovskite film surface. This passivation suppresses non-radiative recombination, leading to enhanced device efficiency and stability.

Analytical and Quality Control Protocols

A robust analytical workflow is essential to confirm the identity, purity, and integrity of pentan-1-amine hydrochloride.



[Click to download full resolution via product page](#)

Caption: A comprehensive analytical workflow for quality control.

¹H NMR Spectroscopy

Proton NMR provides unambiguous structural confirmation by mapping the proton environments in the molecule. The protonation of the amine group significantly influences the chemical shift of adjacent protons.

- Protocol:

- Accurately weigh 5-10 mg of the sample into an NMR tube.
- Add approximately 0.7 mL of a suitable deuterated solvent, such as deuterium oxide (D₂O) or dimethyl sulfoxide-d₆ (DMSO-d₆). D₂O is often preferred as the acidic N-H protons will exchange with deuterium, causing their signal to disappear, which simplifies the spectrum.
- Acquire the spectrum on a 300 MHz or higher field NMR spectrometer.
- Expected Spectrum (in D₂O):
 - α-CH₂ (C1): ~2.9-3.1 ppm (triplet). This is the most downfield signal of the alkyl chain due to the strong deshielding effect of the adjacent positively charged nitrogen atom.
 - β-CH₂ (C2): ~1.6-1.8 ppm (multiplet).
 - γ- & δ-CH₂ (C3 & C4): ~1.3-1.5 ppm (multiplet).
 - ω-CH₃ (C5): ~0.9 ppm (triplet).
- Trustworthiness Insight: The key diagnostic signal is the α-CH₂ triplet. In the free amine (in CDCl₃), this signal appears further upfield at ~2.7 ppm.[4] The downfield shift of ~0.3 ppm upon protonation is a definitive indicator of salt formation.

FTIR Spectroscopy

FTIR is used to identify the functional groups present. The transition from a primary amine (-NH₂) to a primary ammonium salt (-NH₃⁺) results in a dramatic change in the N-H stretching region.

- Protocol:
 - Prepare a potassium bromide (KBr) pellet by mixing ~1 mg of the sample with ~100 mg of dry KBr powder and pressing it into a transparent disk.
 - Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
 - Scan the sample from 4000 to 400 cm⁻¹.

- Expected Absorptions:
 - N-H Stretch: A very broad and strong absorption band from approximately 3200 cm^{-1} down to 2800 cm^{-1} , characteristic of the N-H stretching vibrations in an ammonium salt.[6] This broad feature will overlay the C-H stretching bands. In contrast, the free primary amine shows two distinct, sharper N-H stretching bands around $3400\text{-}3300\text{ cm}^{-1}$. [4]
 - C-H Stretch: Aliphatic C-H stretching bands will appear as sharper peaks superimposed on the broad N-H stretch, typically between 3000 and 2850 cm^{-1} .
 - N-H Bend: An absorption band around $1600\text{-}1500\text{ cm}^{-1}$ due to the asymmetric N-H bending (scissoring) of the -NH_3^+ group.

Purity Determination by Titration

The purity of the hydrochloride salt can be accurately determined by non-aqueous acid-base titration.

- Principle: The sample is dissolved in a suitable non-aqueous solvent and titrated with a strong base, such as sodium hydroxide in an alcoholic solvent. The endpoint is determined potentiometrically.
- Protocol:
 - Accurately weigh approximately 200 mg of pentan-1-amine hydrochloride into a beaker.
 - Dissolve the sample in 50 mL of isopropyl alcohol.
 - Titrate the solution with standardized 0.1 M sodium hydroxide, monitoring the pH with a calibrated pH meter.
 - The endpoint is the point of maximum inflection on the titration curve.
 - Calculate the purity based on the volume of titrant used, its molarity, and the initial mass of the sample.

Safety, Handling, and Storage

- Hazards: Pentan-1-amine hydrochloride is known to cause skin irritation and serious eye irritation.[5]
- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Avoid generating dust.
- Storage: Store in a tightly sealed container in a cool, dry place. The compound is hygroscopic and should be stored under an inert atmosphere (e.g., nitrogen or argon) to prevent moisture absorption.[3]

References

- National Center for Biotechnology Information. "Pentylamine." PubChem Compound Database, CID=8060. Available from: [\[Link\]](#)
- Google Patents. "A method of synthesis primary amine hydrochloride." CN109384677A.
- Wikipedia. "Pentylamine." Available from: [\[Link\]](#)
- National Center for Biotechnology Information. "n-**Amylamine hydrochloride**." PubChem Compound Database, CID=120182. Available from: [\[Link\]](#)
- Smith, B. C. "Organic Nitrogen Compounds V: Amine Salts." Spectroscopy, 2019, 34(9), 22-26. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Pentylamine - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. US6576796B1 - Process for the preparation of alkylamines - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 3. chem.libretexts.org [\[chem.libretexts.org\]](https://chem.libretexts.org)

- [4. orgchemboulder.com \[orgchemboulder.com\]](https://orgchemboulder.com)
- [5. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [6. spectroscopyonline.com \[spectroscopyonline.com\]](https://spectroscopyonline.com)
- To cite this document: BenchChem. [Core Characteristics and Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b091543#pentan-1-amine-hydrochloride-cas-number-142-65-4\]](https://www.benchchem.com/product/b091543#pentan-1-amine-hydrochloride-cas-number-142-65-4)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com